

Isopropyl 4-oxopentanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isopropyl 4-oxopentanoate

Cat. No.: B1584858

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A Technical Overview of Isopropyl 4-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physicochemical properties of **Isopropyl 4-oxopentanoate**, a compound of interest in various chemical and pharmaceutical research fields.

Physicochemical Data

The fundamental molecular properties of **Isopropyl 4-oxopentanoate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C8H14O3	[1][2][3][4][5][6][7]
Molecular Weight	158.19 g/mol	[1][6]
Alternate Molecular Weight	158.198 g/mol	[3][4]
Alternate Molecular Weight	158.20 g/mol	[2][5]
CAS Number	21884-26-4	[1][2][3][5][6]

Compound Identification

Isopropyl 4-oxopentanoate is also known by several synonyms, including:

- Isopropyl levulinate[4][5]
- Propan-2-yl 4-oxopentanoate[1][3][5]
- Pentanoic acid, 4-oxo-, 1-methylethyl ester[3][4][5]
- 4-Oxopentanoic acid isopropyl ester[5]

The compound is structurally defined as the ester of levulinic acid (4-oxopentanoic acid) and isopropanol.[1]

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